

Improving extraction efficiency of Cromoglicic acid-d5 from serum

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Compound of Interest

Compound Name: Cromoglicic acid-d5

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Technical Support Center: **Cromoglicic Acid-d5** Extraction Guide

Subject: Optimizing Serum Extraction Protocols for Cromoglicic Acid (Cromolyn) & Internal Standard (d5) Ticket ID: #CROM-EXT-001 Status: Open Assigned Specialist: Senior Application Scientist, Bioanalysis Division[1][2]

Executive Summary

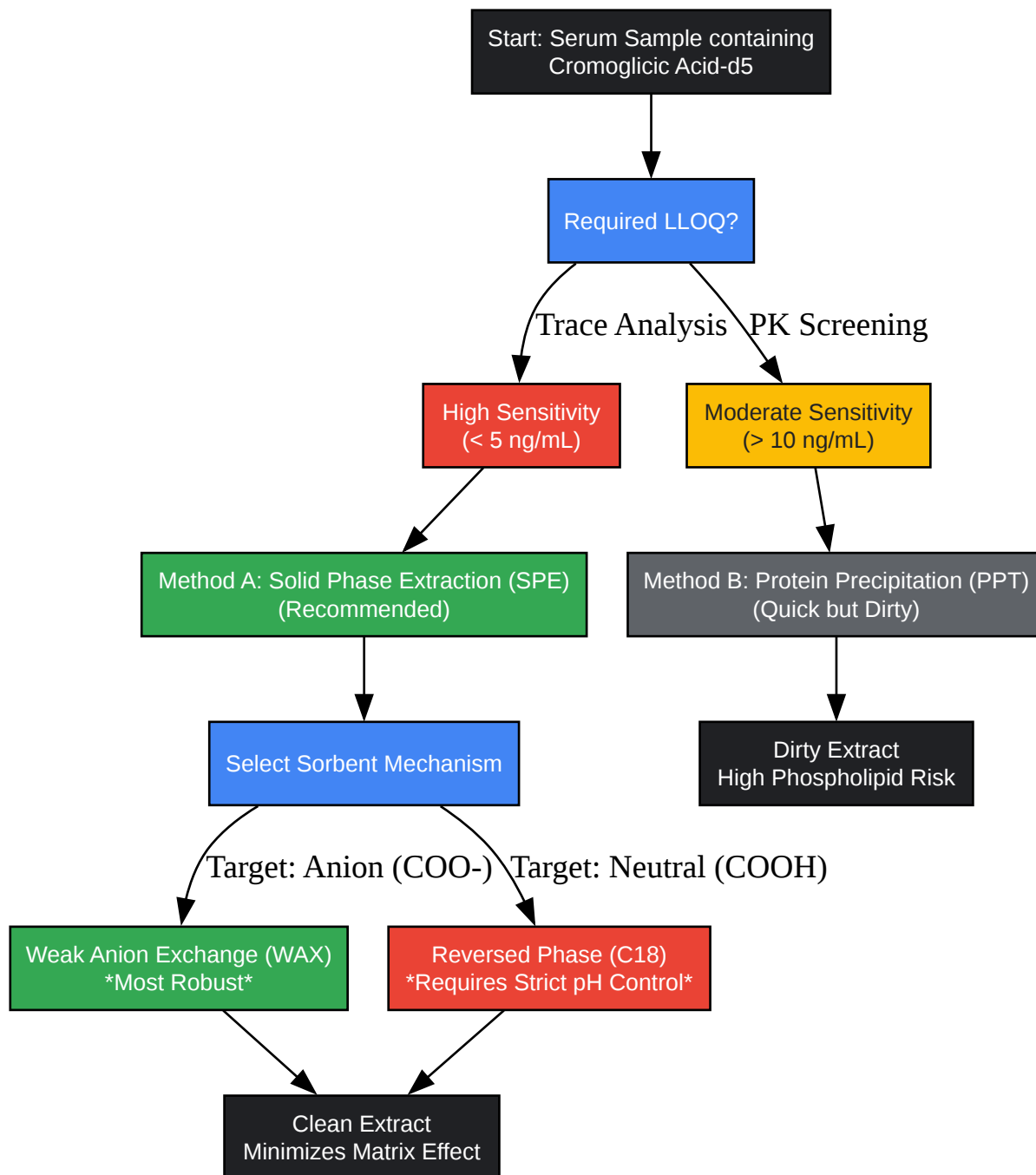
Cromoglicic acid is a bis-chromone with two carboxylic acid groups ($pK_a \sim 1.3 - 2$.[1][2]0) and high polarity ($\log P \sim 1.9$ at pH 1.2, but -4.8 at pH 7.4).[1][2][3] This extreme polarity shift makes it a "problem child" for standard bioanalysis.[2]

If you are experiencing low recovery or variable Internal Standard (IS) response with **Cromoglicic acid-d5**, the root cause is almost invariably pH control during the loading step.[1][2] You cannot extract this molecule efficiently using generic neutral conditions.[1][2]

Module 1: Method Selection Strategy

Do not blindly follow a "one-size-fits-all" protocol. Choose your extraction path based on your sensitivity needs.

Workflow Decision Tree



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Figure 1: Decision matrix for selecting the optimal extraction strategy based on sensitivity requirements and available instrumentation.

Module 2: The Protocols (Step-by-Step)

Protocol A: Weak Anion Exchange (WAX) SPE – The Gold Standard

Why this works: Cromoglicic acid is a strong acid.[2] At pH 7, it is fully ionized (negative).[1][2] WAX sorbents have a positively charged amine that "locks" onto the drug while washing away neutrals.[2]

- Pre-treatment: Dilute 200 μ L Serum with 200 μ L 5% Formic Acid.[1][2]
 - Correction: Wait.[1][2] For WAX, we want the drug ionized (negative).[1] Do NOT acidify the sample to pH < 2 yet.
 - Corrected Step: Dilute 200 μ L Serum with 200 μ L 50 mM Ammonium Acetate (pH 5.0).
 - Logic: At pH 5.0, Cromolyn is negatively charged (COO⁻), but the WAX sorbent (pKa ~10) is positively charged.[1] They attract.
- Conditioning: Methanol (1 mL) followed by Buffer (pH 5.0).
- Load: Pass sample through cartridge (slowly, 1 mL/min).
- Wash 1 (Interference Removal): 2% Formic Acid in Water.[1][2]
 - Mechanism:[1][2][4] This acidifies the column after binding.[1][2] Since WAX binds via charge and reverse phase, this wash removes proteins/salts.[2]
- Wash 2 (Organic Clean-up): Methanol.[1][2][4]
 - Mechanism:[1][2][4] Removes neutral lipids.[1][2] The drug stays locked by ionic charge.[1][2]
- Elution: 5% Ammonium Hydroxide in Methanol.
 - Mechanism:[1][2][4] The high pH deprotonates the WAX sorbent (neutralizes the amine), releasing the drug.[1]

Protocol B: Reversed Phase (C18) SPE – The Alternative

Why this is hard: You must suppress the charge.^{[1][2]} If the pH > 2.0, Cromolyn slips right through C18.^[2]

- Pre-treatment: Dilute 200 µL Serum with 200 µL 4% Phosphoric Acid.
 - Target pH: Must be < 1.5.^{[1][2][5]}
- Load: Load onto C18.
- Wash: 0.1% Formic Acid in Water (Keep it acidic!).^{[1][2]}
- Elution: Methanol or Acetonitrile.

Module 3: Troubleshooting Guide

Issue 1: Low Recovery of Cromoglicic Acid-d5

Symptom: The IS peak area is < 50% of the neat standard.^{[1][2]}

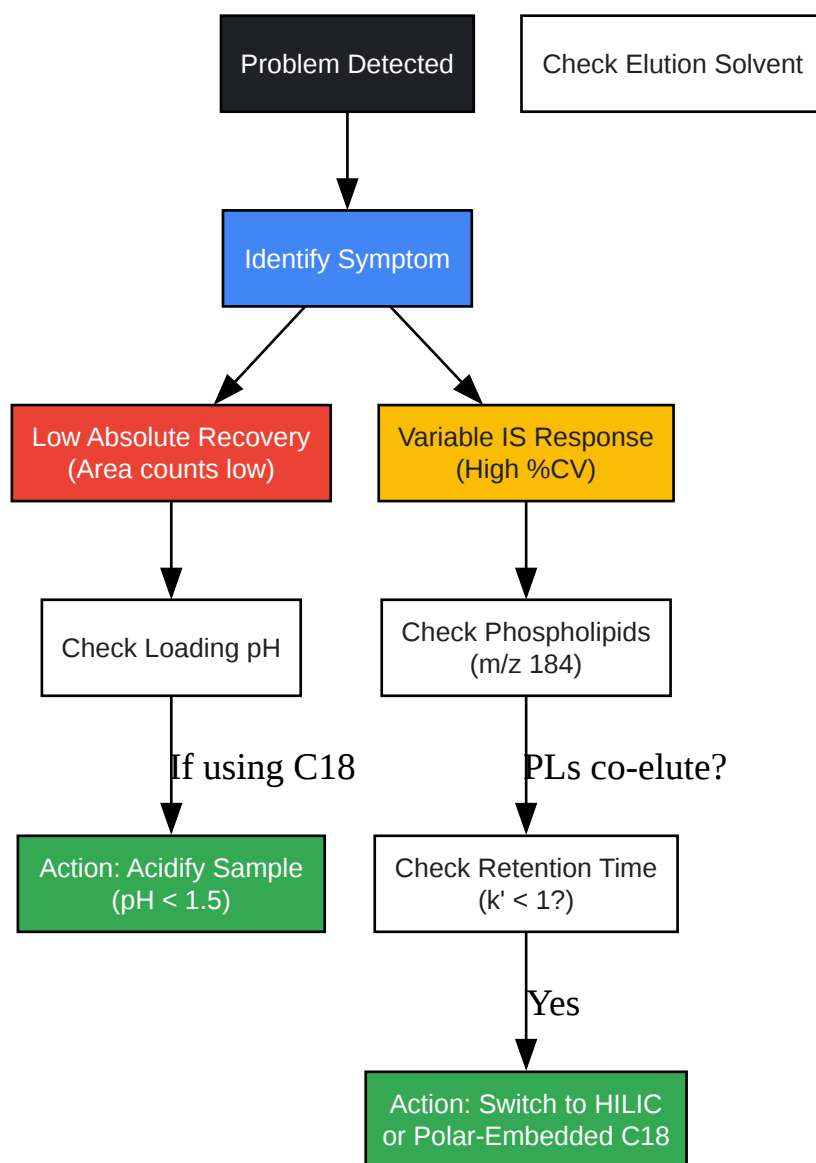
Potential Cause	The "Why" (Mechanistic Insight)	Corrective Action
pH Mismatch (C18)	If sample pH > pKa (2.0), the drug is ionized (polar) and won't bind to C18. ^{[1][2]}	Acidify aggressively. Use Phosphoric acid, not just Formic, to ensure pH < 1.5 during loading. ^[1]
Protein Binding	Cromolyn binds albumin (>90%). ^{[1][2]} If not disrupted, it stays in the protein crash pellet or flows through SPE. ^[2]	Vortex vigorously for 5 mins after adding IS and buffer/acid to disrupt protein-drug binding before loading.
Elution Solvent	Cromolyn is insoluble in non-polar organics (Hexane/MTBE). ^{[1][2]}	Ensure elution solvent is highly polar organic (100% MeOH or ACN). ^{[1][2]} Do not use LLE with hexane. ^{[1][2]}

Issue 2: Variable IS Response (Matrix Effect)

Symptom: The d5-IS peak area fluctuates wildly between patient samples.

- Diagnosis: This is likely Phospholipid Suppression.[\[1\]](#)[\[2\]](#) Phospholipids (PLs) elute late in C18 gradients and can suppress ionization of co-eluting analytes.[\[1\]](#)
- The "d5" Trap: While d5-Cromolyn corrects for extraction loss, if the suppression is severe (e.g., >80%), the signal-to-noise ratio drops, causing poor precision.[\[1\]](#)[\[2\]](#)
- Solution:
 - Monitor PLs: Add a transition for Phosphatidylcholines (m/z 184 -> 184) to your method to see where they elute.
 - Chromatographic Separation: Cromolyn is very polar.[\[1\]](#)[\[2\]](#) If it elutes in the "void volume" (dead time) with salts/proteins, you will have suppression.[\[1\]](#) Use a Polar Embedded C18 or HILIC column to retain Cromolyn longer, separating it from the matrix dump.[\[2\]](#)

Troubleshooting Logic Flow



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Figure 2: Diagnostic logic for isolating the root cause of bioanalytical failure.

FAQ: Frequently Asked Questions

Q: Can I use Liquid-Liquid Extraction (LLE)? A: Generally, no.^{[1][2]} Cromoglicic acid is too polar (logP -4.8 at neutral pH).^{[1][2]} It will stay in the water phase.^[2] You would need to acidify it heavily and use a polar solvent like Ethyl Acetate, but recovery will be inconsistent compared to SPE.^[2]

Q: Why is my **Cromoglicic acid-d5** peak splitting? A: This is often a solvent mismatch.^{[1][2]} If you elute your SPE in 100% Methanol and inject that directly onto a reverse-phase column with a high-aqueous mobile phase, the drug precipitates or "smears" at the column head.^{[1][2]}

- Fix: Evaporate and reconstitute in a solvent matching your starting mobile phase (e.g., 90% Water / 10% ACN).^[1]

Q: Is Cromoglicic acid light sensitive? A: Yes. It degrades upon prolonged exposure to UV light.^{[1][2][3]} Ensure all extraction steps are performed under yellow light or in amber vials to prevent degradation of both the analyte and the d5-IS.^{[1][2]}

References

- PubChem. (n.d.).^{[1][2][3]} Cromolyn (Compound CID 2882).^{[1][2]} National Library of Medicine.^[2] Retrieved February 5, 2026, from [[Link](#)]^[1]
- Lin, Z. J., et al. (2003).^{[1][2][6]} "Development and validation of a sensitive liquid chromatographic–tandem mass spectrometric method for the determination of cromolyn sodium in human plasma." Journal of Chromatography B, 788(1), 159-166.^{[1][2][6][7]} [[Link](#)]
- Waters Corporation. (n.d.).^{[1][2]} Oasis WAX for Acidic Drugs. Waters Application Notes. Retrieved February 5, 2026, from [[Link](#)]^[1]

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Sources

- 1. Cromoglicic acid - Wikipedia [en.wikipedia.org]
- 2. Cromoglicic Acid | Drug Information, Uses, Side Effects, Chemistry | PharmaCompass.com [pharmacompass.com]
- 3. Cromolyn | C23H16O11 | CID 2882 - PubChem [pubchem.ncbi.nlm.nih.gov]

- [4. Determination of sodium cromoglycate in human plasma by liquid chromatography with tandem mass - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [5. researchgate.net \[researchgate.net\]](#)
- [6. Development and validation of a sensitive liquid chromatographic-tandem mass spectrometric method for the determination of cromolyn sodium in human plasma - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [7. Development and Validation of a Liquid Chromatography-Mass Spectrometry Assay for Determination of Cromolyn Sodium in Skin Permeation Studies - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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